

# Proper Disposal of TCN 213: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: TCN 213

Cat. No.: B122510

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For researchers, scientists, and drug development professionals handling **TCN 213**, a selective GluN1/GluN2A NMDAR antagonist, ensuring its proper disposal is a critical component of laboratory safety and environmental responsibility.[1][2] This guide provides essential, step-by-step procedures for the safe disposal of **TCN 213**, aligning with general best practices for chemical waste management in a laboratory setting.

## I. Understanding the Compound: TCN 213

**TCN 213** is a chemical compound used in neuroscience research to study the function of NMDA receptors.[1][2] While specific hazard information is detailed in its Safety Data Sheet (SDS), it is prudent to handle all non-routine chemical compounds with care. The following table summarizes key chemical properties of **TCN 213**.

Property	Value
Molecular Formula	C18H24N4OS2
Molecular Weight	376.54 g/mol
CAS Number	556803-08-8
Appearance	Pale yellow solid
Solubility	Insoluble in ethanol, soluble in DMSO (<28.24 mg/ml)

Source: APExBIO

## II. Pre-Disposal and Handling Protocol

Before beginning any process that will generate **TCN 213** waste, it is crucial to have a designated waste collection plan.

Personal Protective Equipment (PPE): Always wear appropriate PPE when handling **TCN 213** and its waste, including:

- Safety glasses or goggles
- Chemical-resistant gloves (e.g., nitrile)
- A lab coat

Waste Segregation:

- Never mix **TCN 213** waste with general laboratory trash.
- Establish a designated, clearly labeled hazardous waste container for all materials contaminated with **TCN 213**.

## III. Step-by-Step Disposal Procedure

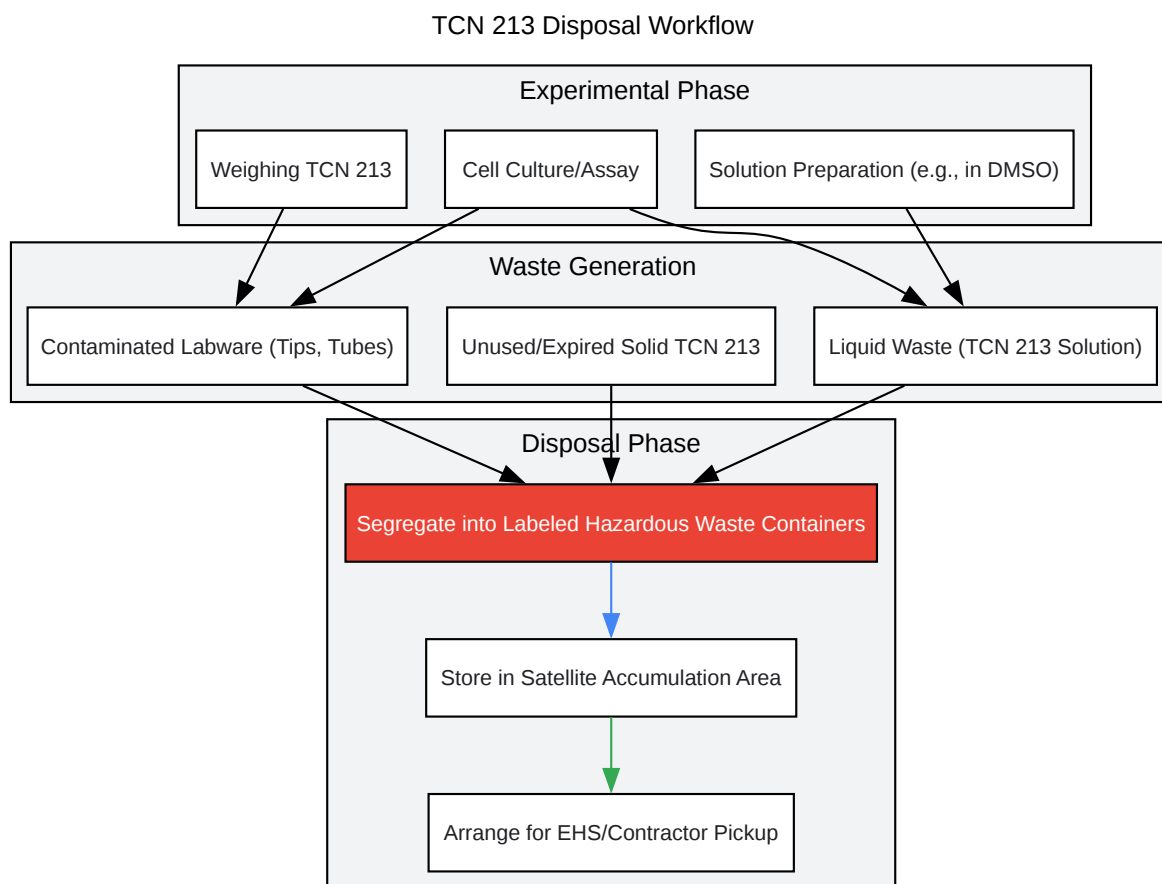
The proper disposal of **TCN 213** should be conducted in accordance with your institution's and local regulations for hazardous chemical waste.

- Waste Collection:
  - Solid Waste: Collect any solid **TCN 213**, contaminated weighing paper, and disposable labware (e.g., pipette tips, microfuge tubes) in a designated, leak-proof, and sealable hazardous waste container.
  - Liquid Waste: For solutions containing **TCN 213** (e.g., in DMSO), collect the liquid waste in a separate, compatible, and clearly labeled hazardous waste container. Do not pour **TCN 213** solutions down the drain.

- Sharps: Any sharps, such as needles or blades, contaminated with **TCN 213** must be disposed of in a designated sharps container that is also labeled as hazardous chemical waste.
- Container Labeling:
  - Properly label the hazardous waste container with the following information:
    - The words "Hazardous Waste"
    - The full chemical name: "**TCN 213**"
    - The concentration and quantity of the waste
    - The date the waste was first added to the container
    - The primary hazards associated with the chemical (as per the SDS)
- Storage:
  - Store the sealed hazardous waste container in a designated satellite accumulation area (SAA) or your laboratory's designated hazardous waste storage area.
  - Ensure the storage area is secure, well-ventilated, and away from incompatible materials.
- Waste Pickup:
  - Once the waste container is full or has reached the designated accumulation time limit set by your institution, arrange for its collection by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.

## IV. Experimental Workflow for Waste Generation and Disposal

The following diagram illustrates a typical workflow from experimentation to the final disposal of **TCN 213** waste.



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Caption: Workflow for **TCN 213** from experiment to disposal.

Disclaimer: This information is intended as a general guide. Always consult the specific Safety Data Sheet (SDS) for **TCN 213** provided by the manufacturer and adhere to your institution's and local hazardous waste disposal regulations.

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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. TCN 213 | 556803-08-8 [m.chemicalbook.com]
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